

An In-depth Technical Guide to 3-(Aminomethyl)benzoic acid hydrochloride

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Compound of Interest

Compound Name: 3-(Aminomethyl)benzoic acid
hydrochloride

Cat. No.: B1284310

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This technical guide provides a comprehensive overview of **3-(Aminomethyl)benzoic acid hydrochloride**, a versatile chemical compound utilized as a pharmaceutical intermediate and a building block in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Properties and Identification

3-(Aminomethyl)benzoic acid hydrochloride is a white to off-white solid compound.^[1] It is slightly soluble in water.^{[1][2]} The hydrochloride salt form enhances the stability and solubility of the parent compound, 3-(Aminomethyl)benzoic acid, making it suitable for various applications in research and development.^[3]

Below is a summary of its key chemical properties:

Property	Value	Source(s)
CAS Number	876-03-9	[1] [4] [5]
Molecular Formula	C ₈ H ₁₀ ClNO ₂	[1] [4] [5]
Molecular Weight	187.62 g/mol	[1] [5]
Melting Point	242 °C	
IUPAC Name	3-(aminomethyl)benzoic acid;hydrochloride	[5]
SMILES	Cl.NCC1=CC(=CC=C1)C(O)=O	[4]
InChIKey	SJCCOASSOPUHEN-UHFFFAOYSA-N	[2] [4]
Appearance	White to off-white solid	[1]
Solubility	Slightly soluble in water	[1] [2]

Chemical Structure

The chemical structure of **3-(Aminomethyl)benzoic acid hydrochloride** consists of a benzoic acid molecule substituted with an aminomethyl group at the meta position (position 3) of the benzene ring. The amino group is protonated in the hydrochloride form.

Caption: 2D structure of **3-(Aminomethyl)benzoic acid hydrochloride**.

Experimental Protocols

Synthesis of 3-(Aminomethyl)benzoic acid hydrochloride

A common method for the synthesis of **3-(Aminomethyl)benzoic acid hydrochloride** involves the reduction of 3-cyanobenzoic acid.[\[1\]](#)

Materials:

- 3-cyanobenzoic acid
- Tetrahydrofuran (THF)
- Isopropanol
- Concentrated hydrochloric acid
- Platinum(IV) oxide (catalyst)
- Ether
- Methanol

Procedure:[1]

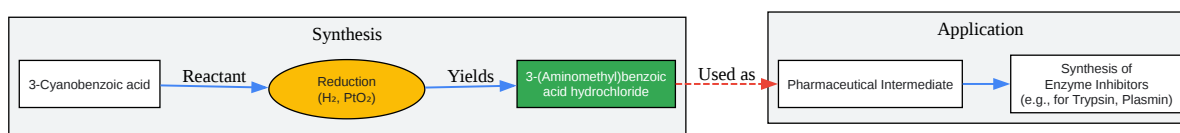
- Suspend 3-cyanobenzoic acid (5.88 g, 40 mmol) in 50 mL of THF.
- Stir and gently heat the suspension until the solid is completely dissolved.
- Add 50 mL of isopropanol to the solution and allow it to cool to room temperature.
- Slowly add 4.2 mL of pre-cooled concentrated hydrochloric acid to the cooled solution.
- Add 300 mg of platinum(IV) oxide catalyst to the mixture.
- The reaction proceeds (details of reaction conditions such as hydrogenation pressure and time are not specified in the source).
- Upon completion of the reaction, add 50 mL of ether to precipitate the product.
- Collect the precipitate by filtration and wash it with ether.
- Dissolve the resulting solid in methanol and filter to remove the catalyst.
- Remove the solvent by distillation under reduced pressure to yield the final product, **3-(Aminomethyl)benzoic acid hydrochloride**.

The structure of the synthesized product can be confirmed by ^1H -NMR analysis.[1]

Applications and Biological Relevance

3-(Aminomethyl)benzoic acid hydrochloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[1][6] Derivatives of benzylamine and benzamidine, for which this compound is a precursor, have been identified as competitive inhibitors of proteolytic enzymes such as trypsin, plasmin, and thrombin.[1][6] This inhibitory activity makes them interesting candidates for the development of drugs targeting processes involving these enzymes, such as blood coagulation and fibrinolysis.

The synthesis workflow from a precursor to the final product and its potential application can be visualized as follows:



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Caption: Synthesis workflow and application of **3-(Aminomethyl)benzoic acid hydrochloride**.

Safety and Handling

3-(Aminomethyl)benzoic acid hydrochloride is associated with certain hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[5] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. It should be stored in a well-closed container in a cool, dry place, typically between 2°C and 8°C.

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